

Comprehensive Spectroscopic Profiling: 4-[(2-Hydroxyethoxy)carbonyl]benzoate (MHET)

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Compound of Interest

Compound Name: 4-[(2-Hydroxyethoxy)carbonyl]benzoate
Cat. No.: B1260561

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Executive Technical Summary

Molecule Identity: **4-[(2-Hydroxyethoxy)carbonyl]benzoate** Common Name: Mono(2-hydroxyethyl) terephthalate (MHET) CAS Registry Number: 1137-99-1 (Acid form) Molecular Formula: $C_{10}H_{10}O_5$ Molecular Weight: 210.18 g/mol

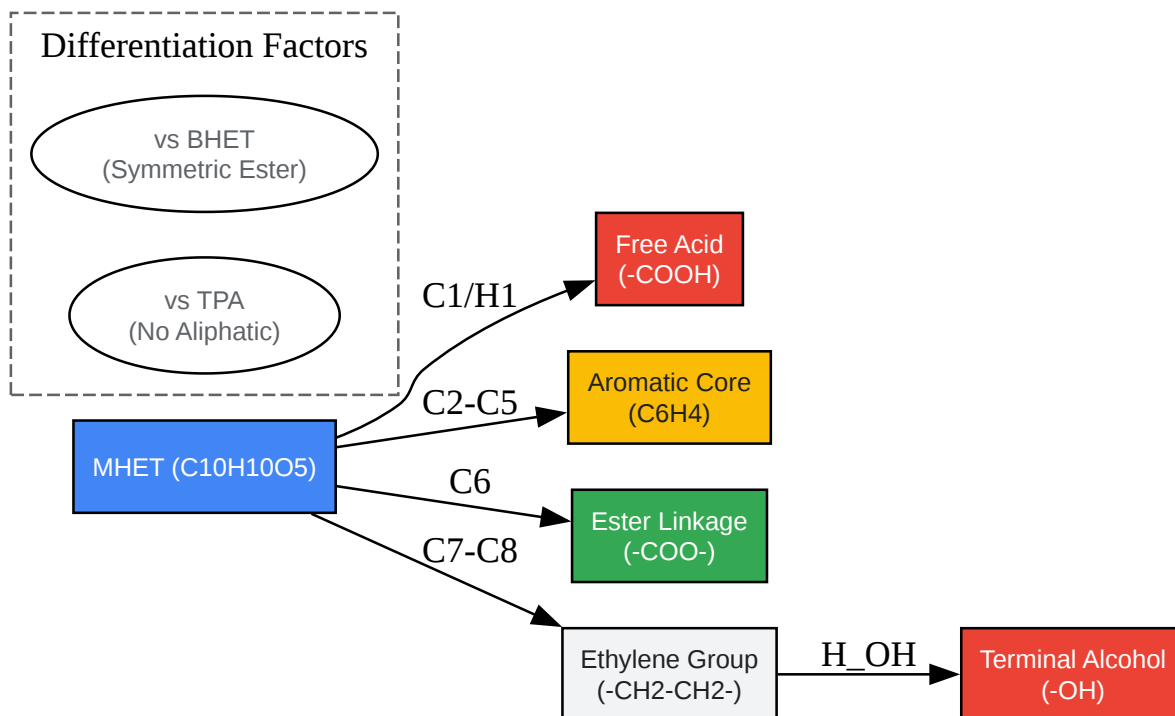
Significance: MHET is the critical asymmetric intermediate in the enzymatic or chemical hydrolysis of PET plastic. Unlike its symmetric counterparts—Terephthalic Acid (TPA) and Bis(2-hydroxyethyl) terephthalate (BHET)—MHET possesses a unique "Janus" structure containing both a free carboxylic acid and a hydroxyethyl ester. This asymmetry makes spectroscopic differentiation (NMR/IR) vital for assessing reaction conversion and purity.

Structural Logic & Assignment Strategy

Before interpreting spectra, one must understand the chemical environments. MHET contains two distinct carbonyl environments and an AA'BB' aromatic system that often appears pseudo-singlet due to coincidental chemical shift equivalence in certain solvents.

Structural Visualization (Graphviz)

The following diagram maps the logical fragmentation and structural nodes used for assignment.



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Caption: Structural decomposition of MHET highlighting functional zones for spectral assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Operational Note: DMSO-d₆ is the preferred solvent. CDCl₃ often leads to poor solubility and broadening of the acid proton. Ensure the sample is strictly anhydrous to observe the hydroxyl coupling.

¹H NMR Data (400 MHz, DMSO-d₆)

The asymmetry of MHET breaks the symmetry of the aromatic ring compared to TPA, but the shift difference is subtle.

Proton Environment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J)	Assignment Logic
Carboxylic Acid (-COOH)	13.20 - 13.40	Broad Singlet	1H	-	Highly deshielded, exchangeable. Disappears with D ₂ O shake.
Aromatic Ring (Ar-H)	8.05 - 8.12	Multiplet (AA'BB')	4H	J $\approx$ 8.0 Hz	Often appears as a dense singlet or two very close doublets.
Ester Methylene (-COO-CH ₂ -)	4.30 - 4.35	Triplet	2H	J $\approx$ 4.8 Hz	Deshielded by adjacent ester oxygen.
Alcohol Methylene (-CH ₂ -OH)	3.70 - 3.76	Multiplet/Triplet	2H	J $\approx$ 4.8 Hz	Shielded relative to ester methylene.
Hydroxyl (-OH)	4.90 - 5.00	Broad Singlet/Triplet	1H	-	Visible only in dry DMSO; indicates terminal alcohol.

¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon NMR provides the most definitive proof of asymmetry, showing two distinct carbonyl signals.

Carbon Environment	Chemical Shift (δ , ppm)	Assignment Note
Acid Carbonyl (-COOH)	166.8	Slightly downfield from ester.
Ester Carbonyl (-COO-)	165.2	Characteristic ester shift.
Aromatic (Ipso-Acid)	134.5	Quaternary carbon attached to acid.
Aromatic (Ipso-Ester)	133.6	Quaternary carbon attached to ester.
Aromatic (CH)	129.5 - 129.8	Ring carbons (often overlapping).
Ester Methylene (-O-CH ₂ -)	66.8	Deshielded aliphatic.
Alcohol Methylene (-CH ₂ -OH)	59.2	Typical primary alcohol shift.

Infrared Spectroscopy (FT-IR)

IR is the rapid "fingerprinting" method. The key diagnostic is the presence of two distinct carbonyl bands and the broad carboxylic OH stretch.

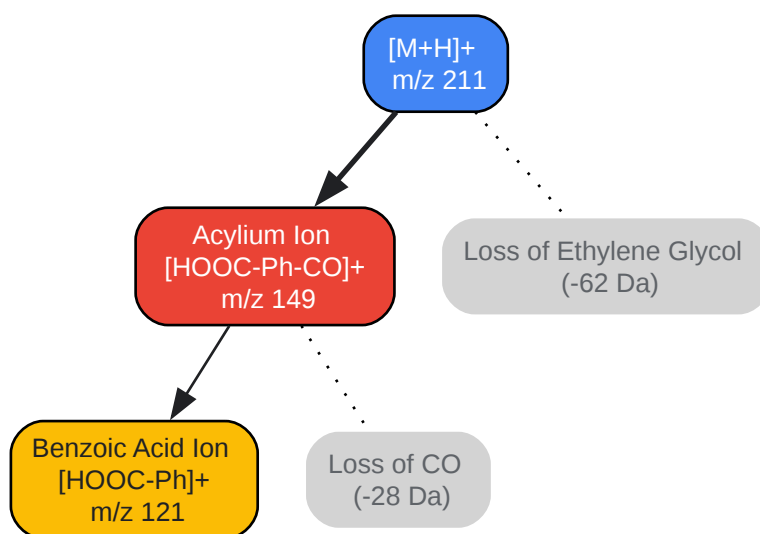
Functional Group	Wavenumber (cm ⁻¹)	Intensity/Shape	Diagnostic Value
O-H Stretch (Acid)	2800 - 3200	Very Broad, overlapping	Distinguishes from BHET (which lacks this).
O-H Stretch (Alcohol)	3400 - 3500	Medium, Broad	Distinguishes from TPA (which lacks this).
C=O Stretch (Ester)	1715 - 1725	Strong, Sharp	Higher frequency carbonyl.
C=O Stretch (Acid)	1680 - 1700	Strong, Sharp	Lower frequency carbonyl (H-bonded).
C-O Stretch	1240 - 1280	Strong	Aromatic ester linkage.
Aromatic Ring	730, 875	Sharp	Out-of-plane bending (1,4-substitution).

Mass Spectrometry (MS)

Methodology: Electrospray Ionization (ESI) is recommended over Electron Impact (EI) due to the molecule's polarity. Mode: Negative mode (ESI-) is often more sensitive for the free acid; Positive mode (ESI+) works well for the ester moiety.

Fragmentation Pathway (ESI Positive Mode)

The fragmentation follows a predictable loss of the ethylene glycol unit.



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Caption: ESI(+) Fragmentation pathway showing the characteristic loss of the glycol linker.

Key MS Peaks

Ion Type	m/z (Th)	Species	Interpretation
[M-H] ⁻	209.05	Deprotonated Molecular Ion	Base peak in ESI Negative.
[M+H] ⁺	211.06	Protonated Molecular Ion	Base peak in ESI Positive.
[M+Na] ⁺	233.04	Sodium Adduct	Common in salt-rich samples.
Fragment	149.02	[HOOC-C ₆ H ₄ -CO] ⁺	Loss of ethylene glycol unit (-C ₂ H ₆ O ₂).
Fragment	166.03	[HOOC-C ₆ H ₄ -COOH] ⁺	Terephthalic acid radical cation (rare in ESI, common in EI).

Experimental Protocol: Sample Preparation

To ensure the reproducibility of the data above, follow this preparation workflow.

- Isolation: If extracting from a bioreactor, acidify the supernatant to pH 2.0-3.0 using 6M HCl to protonate the benzoate to MHET.
- Extraction: Extract with Ethyl Acetate (3x). MHET partitions well into EtOAc from acidic water.
- Drying: Dry the organic phase over anhydrous MgSO_4 . Critical: Residual water will exchange with the OH protons in NMR, collapsing the multiplets into singlets and shifting the acid proton.
- Reconstitution: Dissolve ~5-10 mg of dried solid in 0.6 mL DMSO-d_6 .

References

- PubChem Compound Summary. (2025). 4-((2-Hydroxyethoxy)carbonyl)benzoic acid (MHET).[1][2] National Center for Biotechnology Information. [Link](#)
- Yoshida, S., et al. (2016). A bacterium that degrades and assimilates poly(ethylene terephthalate). Science. (Primary source for MHET spectroscopic identification in biodegradation context). [Link](#)
- Spectral Database for Organic Compounds (SDBS).Terephthalic acid derivatives spectra. National Institute of Advanced Industrial Science and Technology (AIST). (General reference for terephthalate shifts). [Link](#)
- Palm, G. J., et al. (2019). Structure of the plastic-degrading Ideonella sakaiensis MHETase bound to a substrate mimic. Nature Communications. (Contains detailed structural data of MHET). [Link](#)

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Sources

- 1. 4-((2-Hydroxyethoxy)carbonyl)benzoic acid | C₁₀H₁₀O₅ | CID 174073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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